

Mepenzolate Safety and Hazard Information

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Compound of Interest

Compound Name: *mepenzolate*

CAS No.: *188302-81-0*

Cat. No.: *B1169538*

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Mepenzolate bromide is classified as harmful if swallowed (Acute toxicity - oral 4 H302)[1]. It is essential to handle this compound with appropriate personal protective equipment and to prevent its release into the environment.

Quantitative Data Summary

For easy reference, the table below summarizes key quantitative data for **mepenzolate** bromide.

Property	Value	Source
Oral LD50 (Mouse)	>750 mg/kg	[2]
Oral LD50 (Rat)	>1000 mg/kg	[2]
Solubility in DMSO	~30 mg/ml	[3]
Solubility in DMF	~5 mg/ml	[3]
Solubility in PBS (pH 7.2)	~1 mg/ml	[3]

Experimental Protocols: Mepenzolate Disposal

Procedure

The primary and highly recommended method for disposing of **mepenzolate** is through a licensed and approved hazardous waste contractor. This ensures compliance with all local, state, and federal regulations concerning pharmaceutical waste[4][5][6].

Step 1: Waste Characterization

Before disposal, the waste must be characterized. While **mepenzolate** is not typically listed as a P- or U-listed hazardous waste under the Resource Conservation and Recovery Act (RCRA), it is the generator's responsibility to determine if the waste exhibits hazardous characteristics (ignitability, corrosivity, reactivity, or toxicity)[7][8]. All pharmaceutical waste should be handled with caution[6].

Step 2: Personal Protective Equipment (PPE)

When handling **mepenzolate** waste, appropriate PPE is mandatory to prevent exposure.

- **Gloves:** Wear chemical-resistant gloves.
- **Eye Protection:** Use safety goggles or glasses with side shields.
- **Lab Coat:** A standard laboratory coat is required to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, use a NIOSH-approved respirator.

Step 3: Segregation and Containment

Proper segregation and containment are crucial to prevent cross-contamination and ensure safe handling.

- **Segregate:** Do not mix **mepenzolate** waste with regular trash, sharps (unless the **mepenzolate** is in a syringe), or other chemical waste streams unless directed by your institution's Environmental Health and Safety (EHS) office.

- Contain:
 - Place solid **mepenzolate** waste into a designated, leak-proof container that can be securely sealed.
 - For trace amounts, such as empty vials or contaminated labware (e.g., pipette tips, gloves), place them in a designated pharmaceutical waste container.
 - Ensure the container is clearly labeled as "Pharmaceutical Waste for Incineration" or as required by your institution and local regulations.

Step 4: Disposal Workflow

The recommended disposal path is through a licensed contractor for incineration. This is the most effective method for destroying active pharmaceutical ingredients.

- Contact EHS: Consult your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.
- Licensed Contractor: The waste will be collected by a licensed hazardous waste contractor who will transport it to a permitted treatment, storage, and disposal facility (TSDF).
- Documentation: Ensure a hazardous waste manifest is completed for tracking the waste from its point of origin to its final disposal^[6].

Step 5: Spill Management

In the event of a spill, follow these procedures:

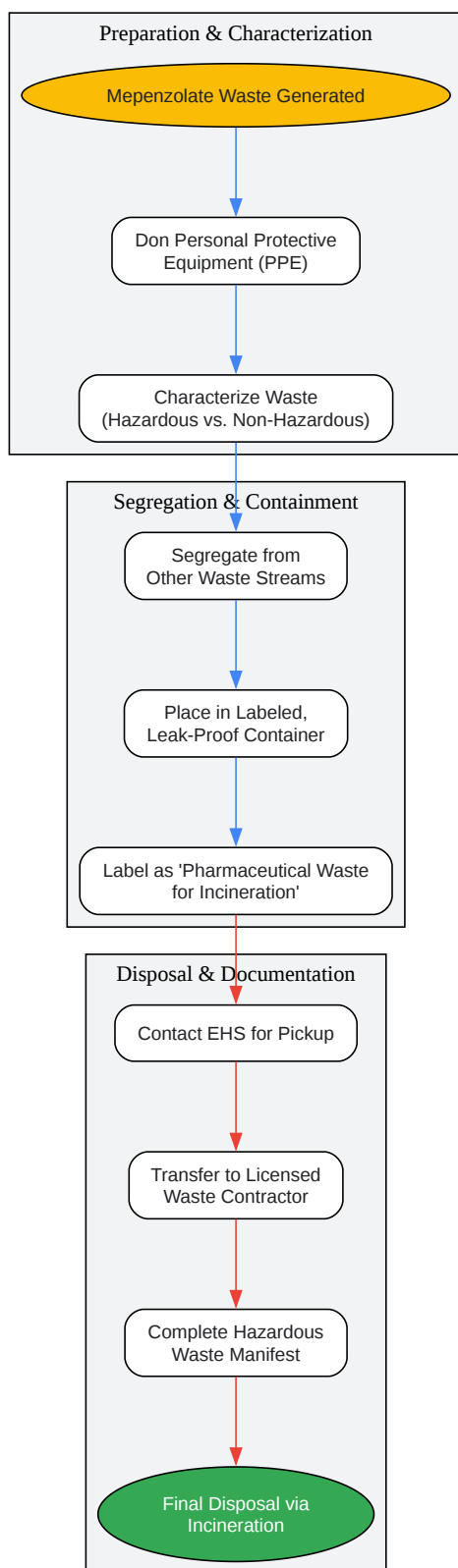
- Evacuate and Secure: Alert others in the area and restrict access.
- PPE: Don appropriate PPE before attempting to clean the spill.
- Contain Spill: For solid spills, gently cover with an absorbent material to prevent dust from becoming airborne. For liquid spills, use a chemical spill kit or absorbent pads.
- Clean-up: Carefully collect the spilled material and absorbent into a designated hazardous waste container.

- Decontaminate: Clean the spill area with an appropriate solvent or detergent and water.
- Dispose: All cleanup materials must be disposed of as hazardous pharmaceutical waste.

Mandatory Visualizations

Mepenzolate Disposal Workflow

The following diagram outlines the decision-making process and procedural steps for the proper disposal of **mepenzolate** waste in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **mepenzolate** waste.

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